

# A Comprehensive Technical Guide to the Physicochemical Properties of Ammonium Gluconate

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## Compound of Interest

Compound Name: Ammonium gluconate

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## Introduction

**Ammonium gluconate**, the ammonium salt of gluconic acid, is a compound with diverse applications in the food, agricultural, and pharmaceutical industries. Its utility is intrinsically linked to its distinct physicochemical properties. This technical guide provides an in-depth overview of these properties, offering quantitative data, general experimental methodologies, and a visualization of its behavior in aqueous solutions.

## Core Physicochemical Properties

**Ammonium gluconate** is a white, crystalline solid, often appearing as needles or a powder, with a faint odor of ammonia.<sup>[1][2]</sup> It is known to be unstable to light, turning yellow upon exposure.<sup>[1][2]</sup>

## Quantitative Data Summary

The following table summarizes the key quantitative physicochemical properties of **ammonium gluconate** for easy reference and comparison.

Property	Value	Notes and References
Molecular Formula	C <sub>6</sub> H <sub>15</sub> NO <sub>7</sub>	[1][2]
Molecular Weight	213.19 g/mol	[1]
Appearance	White crystalline solid (needles or powder)	[1][2][3]
Odor	Weak ammonia odor	[1][2][4]
Melting Point	113 - 118 °C	[3]
Solubility in Water	31.6 g/100 mL at 25 °C	[1][3]
Solubility in Other Solvents	Slightly soluble in alcohol; practically insoluble in most organic solvents.	[1][2][3]
pH of Aqueous Solution	> 7.0	Solutions are basic due to the formation of hydroxide ions.[1][2][4][5]
Specific Optical Rotation	+11.6° in water	[1][2]
Stability	Turns yellow on exposure to light. Decomposes on steaming to form ammonia and gluconic acid.	[1][2]
pKa (Ammonium Ion)	9.25	The ammonium ion (NH <sub>4</sub> <sup>+</sup> ) is the conjugate acid of ammonia.

## Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **ammonium gluconate** are not extensively available in the public domain. However, standardized methods, such as those outlined by the Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals, are typically employed.[1][2][3][4]

## Determination of Melting Point (General Protocol based on OECD 102)

The melting point of **ammonium gluconate** can be determined using the capillary method.

- Sample Preparation: A small amount of finely powdered, dry **ammonium gluconate** is introduced into a capillary tube, which is then sealed at one end. The sample is packed to a height of 2-3 mm.
- Apparatus: A melting point apparatus equipped with a heating block and a calibrated thermometer or an automated instrument is used.
- Procedure:
  - The capillary tube is placed in the heating block of the apparatus.
  - The sample is heated at a steady and slow rate (e.g., 1 °C/min) near the expected melting point.
  - The temperature at which the substance begins to melt (the first appearance of liquid) and the temperature at which it is completely melted are recorded as the melting range.
  - For accuracy, the determination is typically performed in triplicate.

## Determination of Solubility in Water (General Protocol based on OECD 105)

The flask method is a common procedure for determining the water solubility of a substance like **ammonium gluconate**.

- Apparatus: A constant temperature water bath, a stirring device, and analytical equipment for quantifying the concentration of the dissolved substance are required.
- Procedure:
  - An excess amount of solid **ammonium gluconate** is added to a known volume of deionized water in a flask.

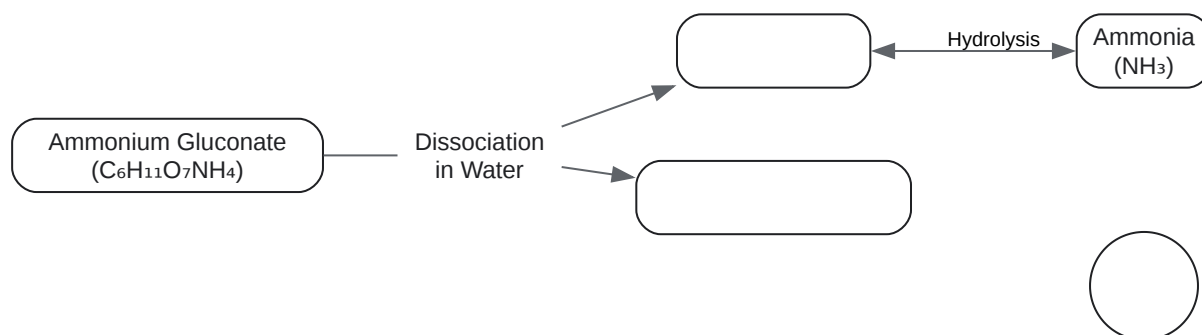
- The flask is agitated in a constant temperature bath (e.g., 25 °C) to facilitate the dissolution process until equilibrium is reached. The time to reach equilibrium should be determined in preliminary tests.
- Once equilibrium is achieved, the stirring is stopped, and the undissolved solid is allowed to settle.
- A sample of the supernatant saturated solution is carefully withdrawn, ensuring no solid particles are included. This can be achieved by filtration or centrifugation.
- The concentration of **ammonium gluconate** in the clear, saturated solution is determined using a suitable analytical method (e.g., chromatography, titration).
- The solubility is then expressed as the mass of the solute per volume or mass of the solvent (e.g., g/100 mL).

## Chemical Behavior in Aqueous Solution

**Ammonium gluconate** is the salt of a weak acid (gluconic acid) and a weak base (ammonia). In an aqueous solution, it dissociates into ammonium ( $\text{NH}_4^+$ ) and gluconate ( $\text{C}_6\text{H}_{11}\text{O}_7^-$ ) ions.[6] The ammonium ion can further exist in a pH-dependent equilibrium with ammonia ( $\text{NH}_3$ ).[6] This equilibrium is responsible for the basic nature of **ammonium gluconate** solutions.

## Dissociation and Hydrolysis

The following diagram illustrates the dissociation and subsequent hydrolysis reactions of **ammonium gluconate** in an aqueous solution.



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Caption: Dissociation of **ammonium gluconate** in water.

This equilibrium demonstrates the release of ammonium and gluconate ions upon dissolution. The subsequent hydrolysis of the ammonium ion contributes to the overall pH of the solution.

## Conclusion

The physicochemical properties of **ammonium gluconate**, particularly its high water solubility and basic nature in solution, are fundamental to its functionality in various applications. This guide provides essential data and a conceptual framework for professionals working with this versatile compound, facilitating its effective use in research, development, and formulation.

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